

# Solubility and dispersion characteristics of Pigment Red 81:2 in common lab solvents.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pigment Red 81:2

Cat. No.: B1599079

[Get Quote](#)

## A Technical Guide to the Solubility and Dispersion of Pigment Red 81:2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility and dispersion characteristics of **Pigment Red 81:2** in common laboratory solvents. This information is critical for researchers and professionals in various fields, including pharmaceuticals and materials science, where the effective delivery and performance of pigments are paramount.

### Introduction to Pigment Red 81:2

**Pigment Red 81:2** is a laked rhodamine pigment that exhibits a brilliant bluish-red hue.<sup>[1]</sup> It is known for its high color strength and is utilized in applications where vibrant color is essential. <sup>[1][2]</sup> Chemically, it is a complex salt, which dictates its solubility and dispersion behavior. Understanding these properties is crucial for formulation development, ensuring stability, and optimizing the visual and functional characteristics of the final product.

### Solubility Characteristics

**Pigment Red 81:2** is generally characterized as being insoluble in water and a majority of organic solvents.<sup>[1]</sup> However, its behavior can be nuanced depending on the polarity of the solvent. While quantitative solubility data is not readily available in public literature, qualitative and semi-quantitative assessments provide valuable guidance.

Table 1: Solubility and Interaction of **Pigment Red 81:2** in Common Laboratory Solvents

Solvent Class	Common Lab Solvents	Observed Interaction with Pigment Red 81:2	Qualitative Solubility
Alcohols	Methanol, Ethanol, Isopropanol	Soluble in ethanol, exhibiting red fluorescence.[3][4][5] Low resistance to alcohols in general, suggesting some degree of solubility or color bleed.[6][7]	Sparingly Soluble to Soluble
Ketones	Acetone, Methyl Ethyl Ketone (MEK)	Low resistance, indicating potential for color bleed or partial solubility.[6][7]	Sparingly Soluble
Esters	Ethyl Acetate, Butyl Acetate	Low resistance to esters has been noted.[6][7]	Sparingly Soluble
Aromatic Hydrocarbons	Toluene, Xylene	Generally stable in aromatic hydrocarbons, suggesting low solubility.[2][6][8]	Insoluble to Very Sparingly Soluble
Aliphatic Hydrocarbons	n-Hexane, Heptane	Expected to be highly insoluble due to the non-polar nature of the solvent and the polar nature of the pigment.	Insoluble
Polar Aprotic Solvents	Dimethyl Sulfoxide (DMSO), N-Methyl-2-pyrrolidone (NMP)	A patent mentions the use of n-methylpyrrolidone with Pigment Red 81.[9] These solvents are	Likely Sparingly Soluble

		known for their strong dissolving power and may exhibit some solubility.	
Water	Deionized Water	Generally described as insoluble in water. [1] Slightly soluble in water.[10][11]	Insoluble to Very Sparingly Soluble

It is important to note that the term "insoluble" for pigments often means that they do not form a true molecular solution but may exist as very fine, stable dispersions that can be mistaken for a solution.

## Dispersion Characteristics

The effective dispersion of **Pigment Red 81:2** is critical for achieving desired color strength, gloss, and stability in a formulation. A poor dispersion can lead to agglomerates, which can cause surface defects, color inconsistencies, and reduced performance.

Key Dispersion Evaluation Parameters:

- **Fineness of Grind:** This measures the size of the largest particles in a dispersion.
- **Particle Size Distribution:** This provides a more comprehensive picture of the range of particle sizes in the dispersion.
- **Dispersion Stability:** This assesses the tendency of the pigment particles to re-agglomerate over time.

## Experimental Protocols

The following are detailed methodologies for assessing the solubility and dispersion of **Pigment Red 81:2**.

### Protocol for Determining Qualitative and Semi-Quantitative Solubility

Objective: To assess the solubility of **Pigment Red 81:2** in various laboratory solvents.

Materials:

- **Pigment Red 81:2** powder
- A range of laboratory solvents (as listed in Table 1)
- Glass vials with screw caps
- Vortex mixer
- Centrifuge
- Spectrophotometer (optional, for semi-quantitative analysis)

Procedure:

- **Sample Preparation:** Accurately weigh 10 mg of **Pigment Red 81:2** and add it to a glass vial.
- **Solvent Addition:** Add 10 mL of the selected solvent to the vial.
- **Mixing:** Tightly cap the vial and vortex for 2 minutes to ensure thorough mixing.
- **Equilibration:** Allow the mixture to stand at a controlled room temperature (e.g., 25°C) for 24 hours to reach equilibrium.
- **Observation:** Visually inspect the mixture for any signs of dissolution (color in the supernatant) or settling of undissolved pigment.
- **Separation:** Centrifuge the vial at a high speed (e.g., 10,000 rpm) for 15 minutes to pellet any undissolved pigment.
- **Analysis of Supernatant:**
  - **Qualitative:** Carefully decant the supernatant and visually assess its color intensity. A deeply colored supernatant indicates higher solubility.

- Semi-Quantitative (Optional): If the supernatant is colored, measure its absorbance at the wavelength of maximum absorption ( $\lambda_{\text{max}}$ ) for **Pigment Red 81:2** using a spectrophotometer. A higher absorbance corresponds to a higher concentration of dissolved pigment. A calibration curve can be prepared with known concentrations of a related soluble dye (like Rhodamine B) to estimate the solubility.

## Protocol for Evaluating Dispersion Quality using a Hegman Gauge

Objective: To determine the fineness of grind of a **Pigment Red 81:2** dispersion. This method is based on ASTM D1210.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Materials:

- **Pigment Red 81:2** dispersion in a vehicle (e.g., resin, solvent)
- Hegman gauge (grindometer) and scraper
- Spatula

Procedure:

- Sample Application: Place a small amount of the pigment dispersion in the deep end of the Hegman gauge channel.[\[13\]](#)[\[16\]](#)
- Drawdown: Hold the scraper with both hands at a perpendicular angle to the gauge and draw the dispersion down the length of the channel at a steady rate.[\[14\]](#)
- Observation: Immediately, at a low viewing angle, observe the point on the scale where a continuous line of pigment particles or scratches first appears.
- Reading: Record the value on the Hegman scale (or corresponding micron scale) at this point. This value represents the fineness of grind. A higher Hegman number (lower micron value) indicates a finer dispersion.

## Protocol for Particle Size Analysis using Dynamic Light Scattering (DLS)

Objective: To determine the particle size distribution of a **Pigment Red 81:2** dispersion.

Materials:

- **Pigment Red 81:2** dispersion
- Appropriate solvent for dilution (must not dissolve the pigment)
- Dynamic Light Scattering (DLS) instrument
- Cuvettes

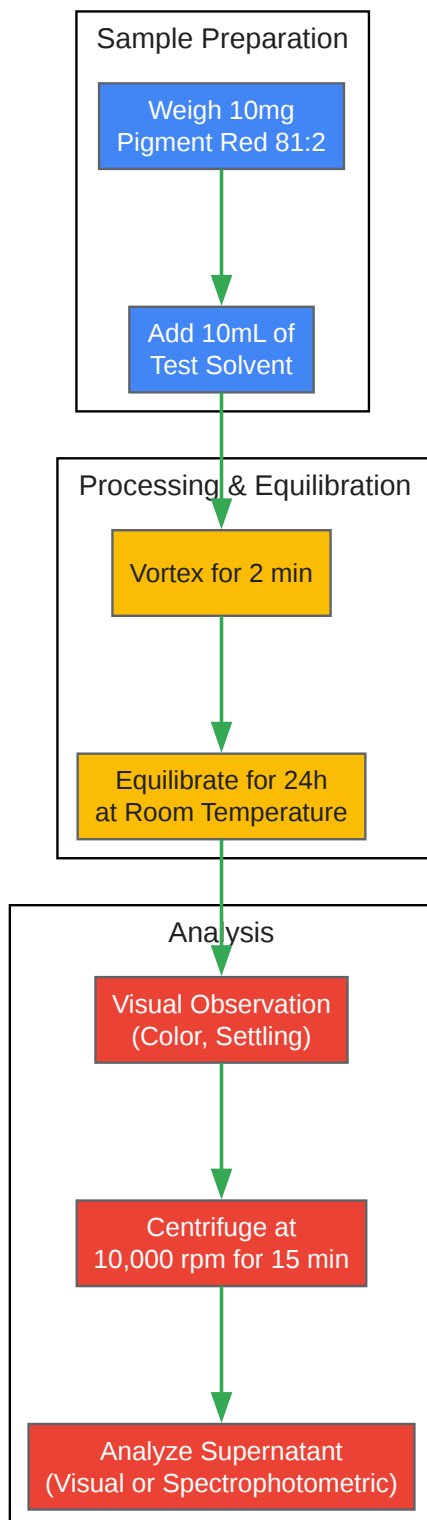
Procedure:

- **Sample Preparation:** Dilute the pigment dispersion with a suitable solvent to a concentration appropriate for DLS analysis. The dilution should be sufficient to avoid multiple scattering effects.[\[17\]](#)
- **Instrument Setup:** Set the parameters on the DLS instrument, including solvent viscosity, refractive index, and measurement temperature.
- **Measurement:** Fill a clean cuvette with the diluted sample and place it in the instrument.
- **Data Acquisition:** Initiate the measurement. The instrument will measure the fluctuations in scattered light intensity caused by the Brownian motion of the particles.[\[18\]](#)[\[19\]](#)[\[20\]](#)
- **Analysis:** The instrument's software will analyze the correlation function of the scattered light to calculate the particle size distribution, typically reported as an intensity-weighted, volume-weighted, or number-weighted distribution.

## Visualizations

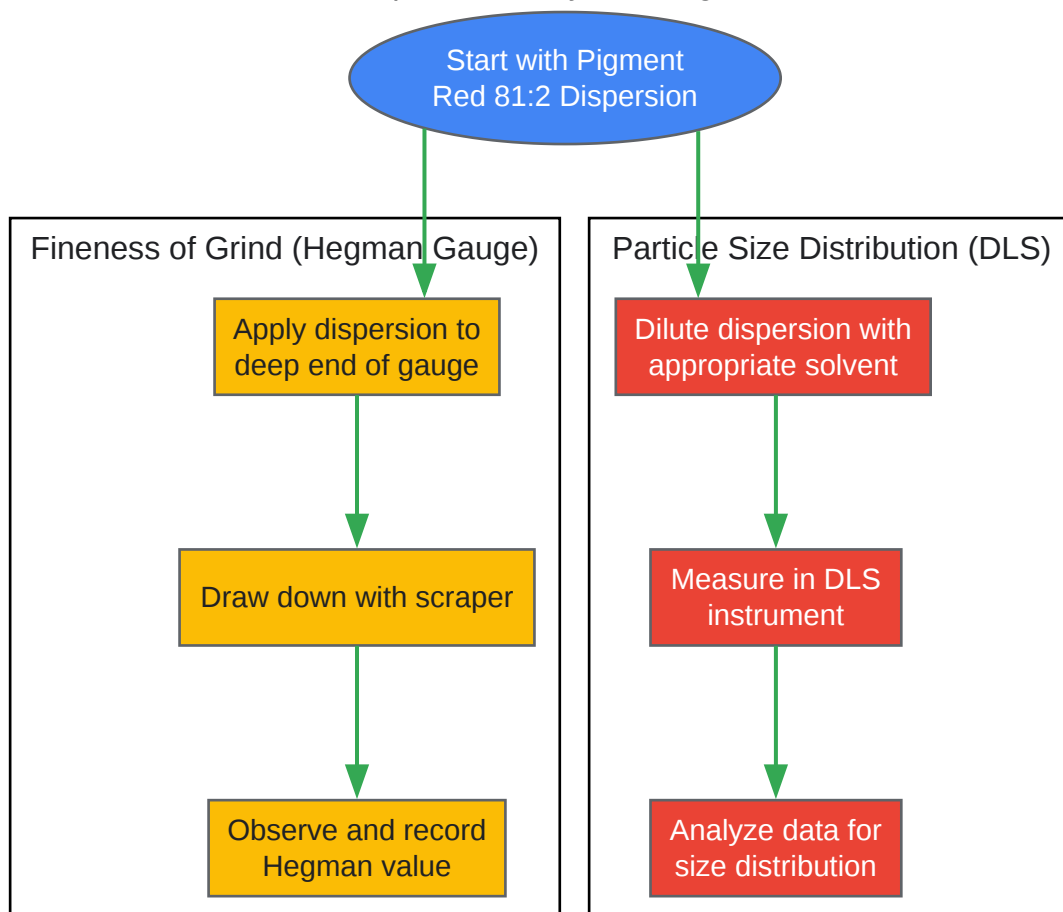
The following diagrams illustrate the experimental workflows for solubility and dispersion testing.

## Workflow for Solubility Assessment of Pigment Red 81:2

[Click to download full resolution via product page](#)Caption: Experimental workflow for determining the solubility of **Pigment Red 81:2**.



## Workflow for Dispersion Analysis of Pigment Red 81:2



[Click to download full resolution via product page](#)

Caption: Workflow for evaluating the dispersion characteristics of **Pigment Red 81:2**.

## Conclusion

The solubility and dispersion of **Pigment Red 81:2** are complex properties that are highly dependent on the solvent system. While generally insoluble in most common laboratory solvents, it exhibits some solubility and a tendency to bleed in polar solvents like alcohols, ketones, and esters. For optimal performance, a thorough understanding and evaluation of its dispersion characteristics within a specific formulation are essential. The experimental protocols provided in this guide offer a systematic approach to characterizing these critical properties, enabling researchers and formulators to effectively utilize **Pigment Red 81:2** in their applications.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. PIGMENT RED 81:2 - Ataman Kimya [atamanchemicals.com]
- 2. DuraPrint® 6581 Pigment Red 81 | Fineland Chem [finelandchem.com]
- 3. Pigment Red 81 [dyestuffintermediates.com]
- 4. Pigment Red 81 [colorbloomdyes.com]
- 5. China Pigment Red 81 Manufacturers, Suppliers, Factory - Free Sample - COLOR BLOOM [colorbloomdyes.com]
- 6. chembk.com [chembk.com]
- 7. ccchemical.com [ccchemical.com]
- 8. C.I. pigment red 81. [chembk.com]
- 9. EP1216279A1 - Pigment-based ink compositions - Google Patents [patents.google.com]
- 10. echemi.com [echemi.com]
- 11. Pigment Red 81 | 12224-98-5 [chemicalbook.com]
- 12. nanotechindustrieprodukte.de [nanotechindustrieprodukte.de]
- 13. grokipedia.com [grokipedia.com]
- 14. Dispersion of Highly Filled Thermosets - Part Ten: Measuring Fineness of Grind Using a Hegman Gage - Polymer Innovation Blog [polymerinnovationblog.com]
- 15. Hegman Gauge: Comprehensive Overview and Standards | Nextagen Analytics [nextagen.in]
- 16. specialchem.com [specialchem.com]
- 17. Monitoring pigment milling processes using Dynamic Light Scattering | Malvern Panalytical [malvernpanalytical.com]
- 18. Isinstruments.ch [isinstruments.ch]
- 19. beckman.com [beckman.com]

- 20. youtube.com [youtube.com]
- To cite this document: BenchChem. [Solubility and dispersion characteristics of Pigment Red 81:2 in common lab solvents.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1599079#solubility-and-dispersion-characteristics-of-pigment-red-81-2-in-common-lab-solvents]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)